

Personal protective equipment for handling 3-Fluoroisonicotinamide

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Compound of Interest

Compound Name: 3-Fluoroisonicotinamide

Cat. No.: B585120

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Essential Safety and Handling Guide for 3-Fluoroisonicotinamide

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-Fluoroisonicotinamide** (CAS No. 152126-30-2). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **3-Fluoroisonicotinamide** is provided below. This information is crucial for safe handling and storage.

Property	Value
CAS Number	152126-30-2
Molecular Formula	C6H5FN2O
Molecular Weight	140.12 g/mol
Boiling Point	256.7 ± 25.0 °C (Predicted)[1][2]
Melting Point	No data available
Water Solubility	No data available[3]
GHS Signal Word	Warning[4]

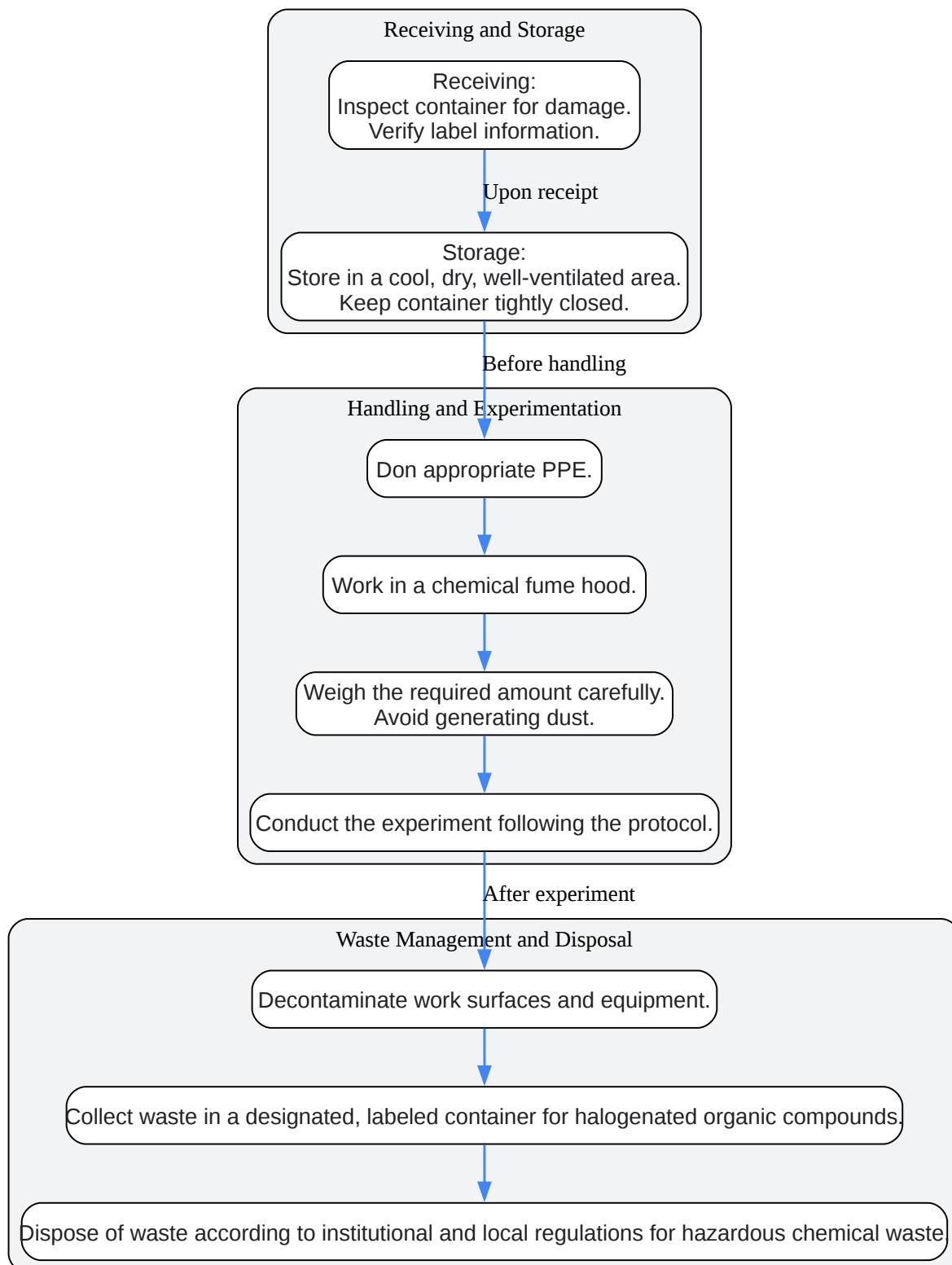
Personal Protective Equipment (PPE)

Strict adherence to the following Personal Protective Equipment (PPE) guidelines is mandatory when handling **3-Fluoroisonicotinamide** to prevent exposure.

Protection Type	Required Equipment
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).
Body Protection	Laboratory coat or chemical-resistant apron.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If dusts are generated, a NIOSH-approved respirator with a particulate filter is recommended.

Operational Plan: Step-by-Step Handling Procedure

Follow this procedure to ensure the safe handling of **3-Fluoroisonicotinamide** from receipt to disposal.

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References

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